

TRIDECETH-2 CARBOXAMIDE MEA: A Comprehensive Technical Overview

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Compound of Interest

Compound Name:	TRIDECETH-2 CARBOXAMIDE MEA
CAS No.:	107628-04-6
Cat. No.:	B561245

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Introduction

TRIDECETH-2 CARBOXAMIDE MEA is a synthetic, nonionic surfactant widely utilized in the cosmetics and personal care industries.^{[1][2][3]} Its multifaceted properties as an emulsifier, thickener, and foam-boosting agent make it a valuable ingredient in a variety of formulations, particularly in hair care products.^{[1][4][5][6]} This technical guide provides an in-depth analysis of its chemical structure, physicochemical properties, synthesis, and applications, tailored for researchers, scientists, and professionals in drug and cosmetic development.

Chemical Structure and Identification

TRIDECETH-2 CARBOXAMIDE MEA is a complex ethoxylated surfactant.^[1] Its molecular architecture consists of a hydrophobic long-chain tridecyl group and a hydrophilic portion composed of two ethylene oxide units and a terminal monoethanolamine carboxamide group.^[1] This amphiphilic nature is key to its surface-active properties.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is Poly(oxy-1,2-ethanediyl), α -[2-[(2-hydroxyethyl)amino]-2-oxoethyl]- ω -tridecyloxy-.^[1] It is registered under the CAS Number 107628-04-6.^[1]

The molecule comprises several key functional groups:

- **Tridecyl Chain (C₁₃H₂₇-):** This long hydrocarbon chain provides the hydrophobic character.^[1]
- **Ethylene Oxide Units (-OCH₂CH₂)₂-):** These two units increase the molecule's water solubility and surface activity.^[1]
- **Ether Linkages (-O-):** These act as flexible spacers connecting the ethylene oxide units.^[1]
- **Carboxamide Group (-CONH-):** This central group contributes to the molecule's amphiphilic properties and allows for hydrogen bonding.^[1]
- **Primary Alcohol (-CH₂OH):** The terminal hydroxyl group enhances hydrophilicity and potential for hydrogen bonding.^[1]

Physicochemical Properties

TRIDECETH-2 CARBOXAMIDE MEA exhibits properties typical of an ethoxylated nonionic surfactant, maintaining stability across a range of pH values.^[1] It typically appears as a light yellow, viscous liquid.^[7]

Property	Value	Reference
CAS Number	107628-04-6	^[1]
Appearance	Light yellow viscous liquid	^[7]
Boiling Point	604.3 ± 65.0 °C at 760 mmHg (calculated)	^[1]
LogP (calculated)	1.97	^[1]
Solubility	Slightly soluble to soluble in water, temperature-dependent	^[1]

Synthesis and Manufacturing

The industrial production of **TRIDECETH-2 CARBOXAMIDE MEA** is a multi-step process. The raw materials are primarily long-chain fatty alcohols (tridecyl alcohol) and monoethanolamine (MEA).^[7]

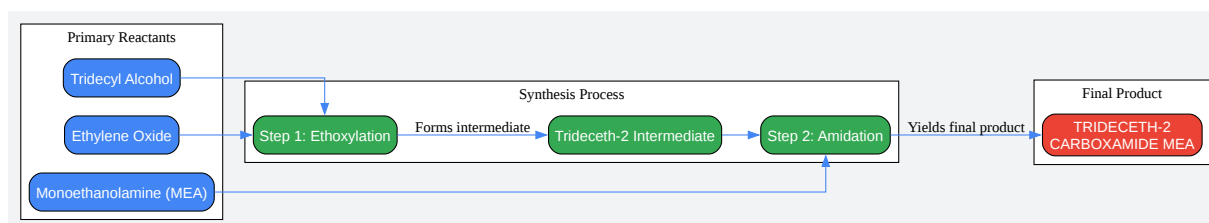
Experimental Protocol: General Synthesis Outline

Detailed proprietary industrial synthesis protocols are not publicly available. However, a general laboratory-scale synthesis can be described in two main stages:

- Ethoxylation of Tridecyl Alcohol:
 - Objective: To produce Trideceth-2, the ethoxylated fatty alcohol intermediate.
 - Procedure: Tridecyl alcohol is reacted with ethylene oxide in the presence of a catalyst (e.g., potassium hydroxide) under controlled temperature and pressure. The stoichiometry is controlled to achieve an average of two ethylene oxide units per molecule of tridecyl alcohol.
 - Purification: The resulting Trideceth-2 is purified to remove unreacted starting materials and catalyst residues.
- Amidation of an Activated Trideceth-2 Derivative:
 - Objective: To form the final carboxamide product.
 - Procedure: One common method involves the conversion of the terminal hydroxyl group of Trideceth-2 into a carboxylic acid or ester. This activated intermediate is then reacted with monoethanolamine (MEA) under controlled temperature conditions to form the amide bond. This reaction is typically driven to completion by the removal of a byproduct, such as water.^{[1][7]}
 - Purification: The final product, **TRIDECETH-2 CARBOXAMIDE MEA**, is purified to remove any remaining reactants and byproducts, followed by quality control checks to ensure it meets specifications.^[7]

Two primary synthesis methods are generally referenced:

- Direct Acylation: This involves reacting monoethanolamine directly with fatty acids derived from Trideceth-2.[1]
- Transacylation: In this method, an existing amide reacts with a different acyl donor to introduce the desired fatty chain from Trideceth-2.[1]



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*General synthesis pathway for **TRIDECETH-2 CARBOXAMIDE MEA**.*

Functions and Applications

TRIDECETH-2 CARBOXAMIDE MEA is valued for its multifunctional properties in formulations.[2] Its primary roles are as a surfactant, foam booster, and viscosity control agent. [4][6]

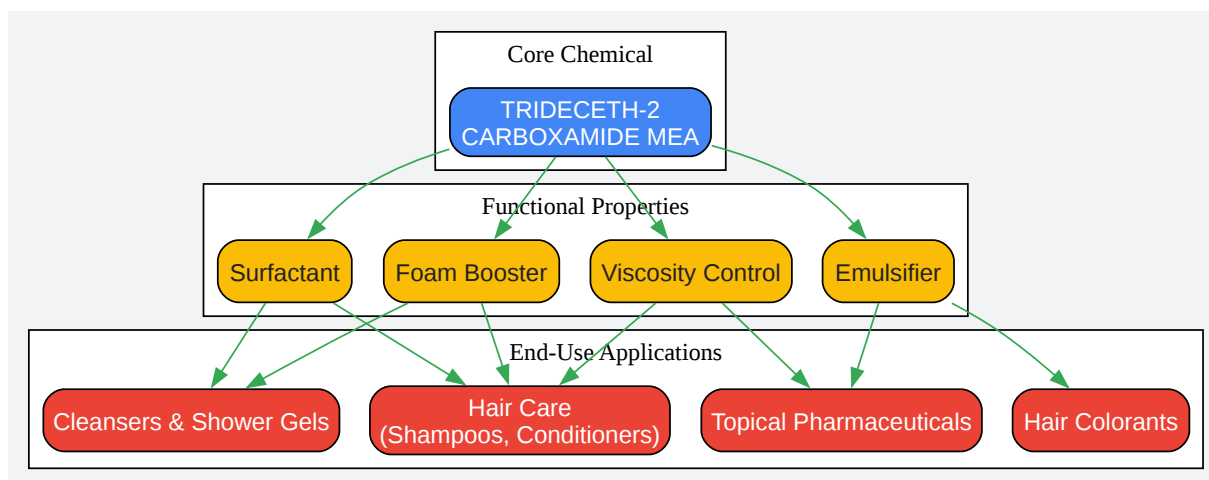
Key Functions:

- Surfactant: It reduces the surface tension between different phases (e.g., oil and water), allowing them to mix and form stable emulsions.[4][6]
- Foam Booster: It improves the quality, volume, and stability of foam in cleansing products.[4][6]

- Viscosity Control: It can increase or decrease the thickness of cosmetic products, enhancing their texture and stability.[4][6]
- Emulsifier: It helps to stabilize emulsions, ensuring the even distribution of ingredients.[8]

Primary Applications:

- Cosmetics and Personal Care: It is extensively used in hair care products like shampoos, conditioners, and hair colorants.[1][9] It also finds use in bath and shower products.[2]
- Pharmaceuticals: Its stabilizing and texturizing properties make it suitable for use in some topical formulations.[1]



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Relationship between properties and applications.

Conclusion

TRIDECETH-2 CARBOXAMIDE MEA is a versatile and effective nonionic surfactant with a well-established role in the personal care and cosmetics industries. Its unique structure provides a balance of hydrophilic and lipophilic properties, enabling its key functions as a

thickener, emulsifier, and foam stabilizer. For researchers and formulators, understanding these core chemical and physical properties is essential for leveraging its benefits in developing stable and high-performance products.

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